

# Lincomycin hydrochloride monohydrate solubility

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Lincomycin hydrochloride monohydrate

CAS No.: 7179-49-9

Cat. No.: S533200

[Get Quote](#)

## Solubility Data Table

The following table compiles the experimental solubility data for **lincomycin hydrochloride monohydrate** from different laboratory chemical suppliers.

Solvent	Solubility (mg/mL)	Solubility (mM)	Test Temperature	Source
Water	29.3 mg/mL	~63.6 mM	25°C	DrugBank [1]
Water	50 mg/mL	~108.5 mM	25°C	MedChemExpress (in-house test) [2]
DMSO	92 mg/mL	~199.6 mM	25°C	Selleckchem (in-house test) [3]
DMSO	≥ 100 mg/mL	≥ 216.9 mM	25°C	MedChemExpress (in-house test) [2]

## Experimental Solubility Protocols

For reliable preparation of stock solutions, here are detailed methodologies based on supplier instructions.

- **Preparation of Aqueous Stock Solutions:**

- **From [2]:** To prepare a 50 mg/mL solution in water, add 50 mg of **lincomycin hydrochloride monohydrate** to 1 mL of water. Solubilization can be aided by using an ultrasonic bath. After dissolution, the solution can be sterilized by filtration through a 0.22  $\mu\text{m}$  filter [2].
- **From [4]:** The supplier simply states that the compound is "very soluble in water," corroborating the high solubility observed in other sources [4].

- **Preparation of DMSO Stock Solutions:**

- **From [3]:** A stock solution of 92 mg/mL can be prepared by dissolving 92 mg of the compound in 1 mL of DMSO. It is important to note that the actual solubility may vary slightly between batches [3].
- **From [2]:** Their in-house testing indicates solubility exceeds 100 mg/mL in DMSO. However, they caution that DMSO is hygroscopic (absorbs moisture from the air), which can affect solubility over time. Therefore, it is recommended to use newly opened DMSO for preparing high-concentration stock solutions [2].

- **Preparation for In Vivo Studies:**

- **From [2]:** If the stock solution needs to be administered to animals, it can be further diluted with saline. For example, to use a 25 mg/mL DMSO stock for in vivo work, you might mix 100  $\mu\text{L}$  of this stock with 900  $\mu\text{L}$  of saline to achieve the desired concentration, depending on the experimental design [2].

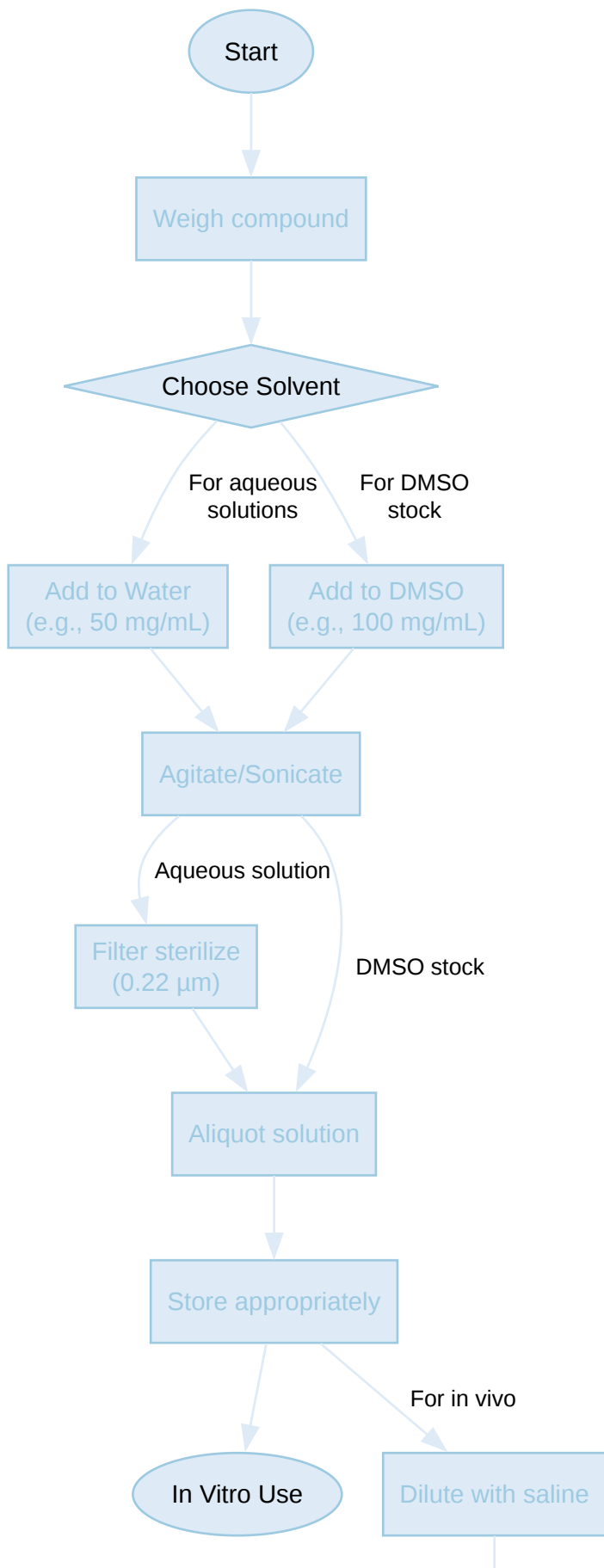
## Key Technical Considerations

For your research and development work, please keep the following points in mind:

- **Handling and Storage:** The compound is typically shipped and can be stored at room temperature. For long-term storage of powder and stock solutions, it is recommended to keep the material in a sealed container away from moisture. One supplier suggests specific storage conditions of 4°C for the solid powder, and -80°C for DMSO stock solutions for up to 6 months [2] [3].
- **Batch-to-Batch Variation:** As noted by one supplier, "Selleck tests the solubility of all compounds in-house, and the actual solubility may differ slightly from published values. This is normal and is due to slight batch-to-batch variations" [3]. It is good practice to confirm solubility with your specific lot.
- **Solubility Prediction Context:** While machine learning models for solubility prediction are advancing [5] [6] [7], the data provided here is derived from direct experimental measurements, which is more reliable for specific, well-characterized compounds like this one.

## Experimental Workflow Visualization

The workflow for preparing and using stock solutions, based on the provided protocols, can be visualized as follows:





Click to download full resolution via product page

This diagram outlines the core steps for preparing stock solutions of **lincomycin hydrochloride monohydrate**.

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Lincomycin hydrochloride monohydrate [[go.drugbank.com](https://go.drugbank.com)]
2. Lincomycin hydrochloride monohydrate | Bacterial Inhibitor [[medchemexpress.com](https://medchemexpress.com)]
3. Lincomycin Hydrochloride Monohydrate Datasheet [[selleckchem.com](https://selleckchem.com)]
4. Lincomycin Hydrochloride, USP [[toku-e.com](https://toku-e.com)]
5. Improved estimation of intrinsic solubility of drug-like ... [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
6. Predicting Drug Solubility Using Different Machine ... [[arxiv.org](https://arxiv.org)]
7. Prediction of organic compound aqueous solubility using ... [[jcheminf.biomedcentral.com](https://jcheminf.biomedcentral.com)]

To cite this document: Smolecule. [Lincomycin hydrochloride monohydrate solubility]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b533200#lincomycin-hydrochloride-monohydrate-solubility>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)